

Safeguarding Researchers: A Comprehensive Guide to Handling Tersolisib

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Compound of Interest

Compound Name:	Tersolisib
CAS No.:	2883540-92-7
Cat. No.:	B15542504

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For Immediate Implementation: Essential Safety and Logistical Protocols for the PI3K α Inhibitor, **Tersolisib** (STX-478)

This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling **Tersolisib**. Given that **Tersolisib** is an orally bioavailable, selective inhibitor of the PI3K α enzyme with potential antineoplastic activity, it should be handled as a hazardous compound.^{[1][2]} Adherence to these protocols is critical to ensure personnel safety and prevent contamination. A specific Safety Data Sheet (SDS) for **Tersolisib** should always be consulted for the most detailed and up-to-date information.

Personal Protective Equipment (PPE)

Consistent and correct use of PPE is the primary defense against exposure to **Tersolisib**. The following table outlines the recommended PPE for handling this compound, based on guidelines for antineoplastic and other hazardous drugs.^{[1][3][4]}

PPE Category	Item	Specification
Hand Protection	Gloves	Chemical-resistant, powder-free nitrile gloves are required. Double-gloving is strongly recommended for all handling activities.[3]
Eye & Face Protection	Safety Glasses & Face Shield	Safety glasses with side shields are the minimum requirement. A face shield should be worn in addition to safety glasses when there is a risk of splashes or aerosol generation.
Body Protection	Lab Coat/Gown	A disposable, back-closing gown made of a low-permeability fabric is required. Gowns should be changed immediately if contaminated.
Respiratory Protection	Respirator	An N95 respirator or higher should be used when handling the powdered form of Tersolisib outside of a certified chemical fume hood or biological safety cabinet to prevent inhalation of aerosols. [3]

Operational Plan: Step-by-Step Handling Procedures

A systematic approach to handling **Tersolisib** from receipt to disposal is essential to minimize risk.

Receiving and Storage

- **Inspection:** Upon receipt, inspect the container for any signs of damage or leakage. If compromised, follow emergency spill procedures.
- **Storage:** **Tersolisib** powder should be stored at -20°C for up to three years or at 4°C for up to two years. Stock solutions should be stored at -80°C for up to six months or -20°C for up to one month.[5]

Storage Condition	Powder	In Solvent
-80°C	6 months	
-20°C	3 years	1 month
4°C	2 years	

Preparation of Solutions

- **Engineering Controls:** All weighing and preparation of **Tersolisib**, both powder and solutions, must be conducted in a certified chemical fume hood or a Class II Biological Safety Cabinet to protect against inhalation and contamination.[4]
- **Solubility:** **Tersolisib** is soluble in DMSO. For in vivo studies, various solvent systems can be used, such as a mixture of DMSO, PEG300, Tween-80, and saline, or DMSO and corn oil.[5]

Solvent	Concentration
DMSO	≥ 100 mg/mL

- **Procedure:**
 - Don all required PPE.
 - Perform all manipulations within the designated containment area.
 - Use dedicated equipment (spatulas, weigh boats, etc.) for handling the compound.
 - Clean all surfaces and equipment thoroughly after each use.

Experimental Use

- Cell Culture: When treating cells with **Tersolisib**, perform all steps in a biological safety cabinet.
- Animal Studies: For oral administration to animals, take care to prevent aerosolization. Use appropriate animal handling techniques to minimize exposure to treated animals and their waste.

Emergency Plan

Accidental Exposure:

- Skin Contact: Immediately remove contaminated clothing and wash the affected area with soap and water for at least 15 minutes. Seek medical attention.
- Eye Contact: Immediately flush eyes with copious amounts of water for at least 15 minutes, lifting the upper and lower eyelids occasionally. Seek immediate medical attention.
- Inhalation: Move the individual to fresh air. If breathing is difficult, provide oxygen. Seek medical attention.
- Ingestion: Do NOT induce vomiting. Rinse mouth with water and seek immediate medical attention.

Spill Response:

- Evacuate: Alert others in the area and evacuate the immediate vicinity of the spill.
- Secure: Restrict access to the spill area.
- PPE: Don appropriate PPE, including double gloves, a disposable gown, eye protection, and a respirator.
- Contain: Cover the spill with absorbent material from a chemical spill kit.
- Clean: Carefully collect the absorbed material and any contaminated debris into a designated hazardous waste container.

- Decontaminate: Clean the spill area with an appropriate deactivating agent, followed by a thorough wash with soap and water.
- Dispose: Dispose of all contaminated materials as hazardous waste.

Disposal Plan

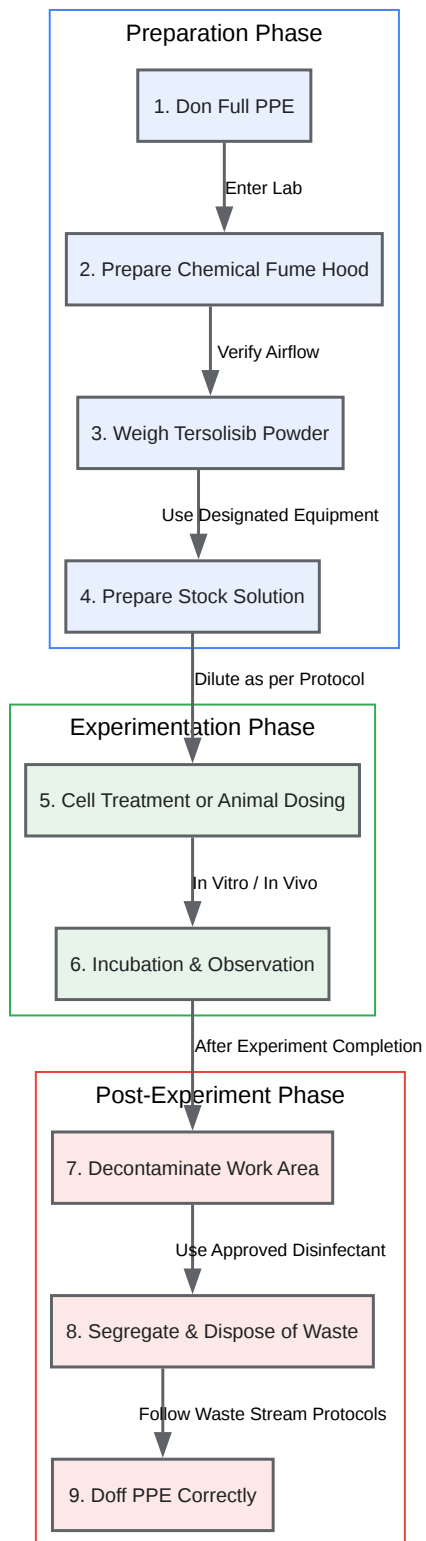
All materials contaminated with **Tersolisib** must be treated as hazardous chemical waste.

Waste Type	Disposal Procedure
Solid Waste	Collect in a dedicated, clearly labeled, and sealed hazardous waste container. This includes contaminated gloves, gowns, bench paper, and plasticware.
Liquid Waste	Collect in a dedicated, clearly labeled, and sealed hazardous waste container. Do not pour down the drain.
Sharps	Dispose of contaminated needles and syringes in a puncture-resistant sharps container that is specifically labeled for hazardous chemical waste.

Note: All waste disposal must comply with local, state, and federal regulations.

Experimental Workflow for Handling Tersolisib

Safe Handling Workflow for Tersolisib



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Caption: A step-by-step workflow for the safe handling of **Tersolisib**.

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